

# 1-Hexanesulfonic acid molecular weight and chemical formula

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## Compound of Interest

Compound Name: 1-Hexanesulfonic acid

Cat. No.: B088844

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## An In-depth Technical Guide to 1-Hexanesulfonic Acid

This technical guide provides comprehensive information on the molecular weight, chemical formula, and application of **1-Hexanesulfonic acid**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**1-Hexanesulfonic acid** is an organosulfur compound widely utilized as an ion-pairing agent in High-Performance Liquid Chromatography (HPLC). Its properties are fundamental to its function in chromatographic separations.

## Quantitative Data Summary

The key quantitative properties of **1-Hexanesulfonic acid** and its commonly used sodium salt are summarized in the table below for easy reference and comparison.

Property	1-Hexanesulfonic Acid	1-Hexanesulfonic Acid Sodium Salt
Chemical Formula	C <sub>6</sub> H <sub>14</sub> O <sub>3</sub> S[1][2]	C <sub>6</sub> H <sub>13</sub> NaO <sub>3</sub> S[3][4][5][6]
Molecular Weight	166.24 g/mol [1][2]	188.22 g/mol [3][5][6]
Synonyms	Hexane-1-sulfonic acid[1][2]	Sodium 1-hexanesulfonate[7]
CAS Number	13595-73-8[1][2]	2832-45-3[6][7]

## Application in Ion-Pair Reversed-Phase HPLC

**1-Hexanesulfonic acid** is a crucial reagent in ion-pair reversed-phase HPLC, a technique used to separate ionic and highly polar analytes on a non-polar stationary phase. The underlying principle involves the formation of a neutral ion pair between the charged analyte and the 1-hexanesulfonate ion, which can then be retained and separated by the reversed-phase column.

## Experimental Protocol: Separation of Aromatic Amines

This section details a representative experimental protocol for the use of **1-Hexanesulfonic acid** in the HPLC separation of aromatic amine isomers.

Objective: To achieve isocratic separation of aromatic amine isomers using ion-pair reversed-phase HPLC with UV detection.

Materials and Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 analytical column (e.g., 5 µm particle size, 250 mm x 4.6 mm ID)
- **1-Hexanesulfonic acid** sodium salt
- Phosphate buffer components (e.g., sodium dihydrogen phosphate)
- Methanol (HPLC grade)

- Water (HPLC grade)
- pH meter
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45  $\mu\text{m}$ )

#### Methodology:

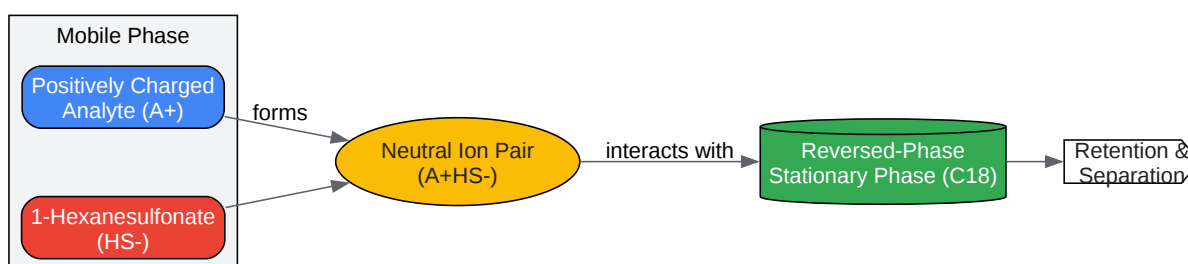
- Mobile Phase Preparation:
  - Prepare a 20 mM phosphate buffer solution.
  - Dissolve an appropriate amount of **1-Hexanesulfonic acid** sodium salt in the buffer to achieve a final concentration of 5 mM.
  - Adjust the pH of the solution to 2.5 using phosphoric acid.
  - The final mobile phase is a mixture of the aqueous buffer containing the ion-pairing agent and methanol, typically in a 65:35 (v/v) ratio.
  - Filter the mobile phase through a 0.45  $\mu\text{m}$  filter and degas prior to use.
- Chromatographic Conditions:
  - Column: C18, 5  $\mu\text{m}$ , 250 mm x 4.6 mm ID
  - Mobile Phase: 65:35 (v/v) mixture of 20 mM phosphate buffer (pH 2.5) with 5 mM **1-Hexanesulfonic acid** sodium salt and methanol.
  - Flow Rate: 1.0 mL/min
  - Column Temperature: 25 °C
  - Detection Wavelength: 220 nm

- Injection Volume: 20  $\mu\text{L}$
- Procedure:
  - Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
  - Prepare standard solutions of the aromatic amine isomers in a suitable solvent (e.g., methanol).
  - Inject the standard and sample solutions into the HPLC system.
  - Record the chromatograms and determine the retention times of the analytes.

## Visualizations

### Logical Relationship of Ion-Pair Chromatography

The following diagram illustrates the fundamental principle of ion-pair chromatography using **1-Hexanesulfonic acid**.

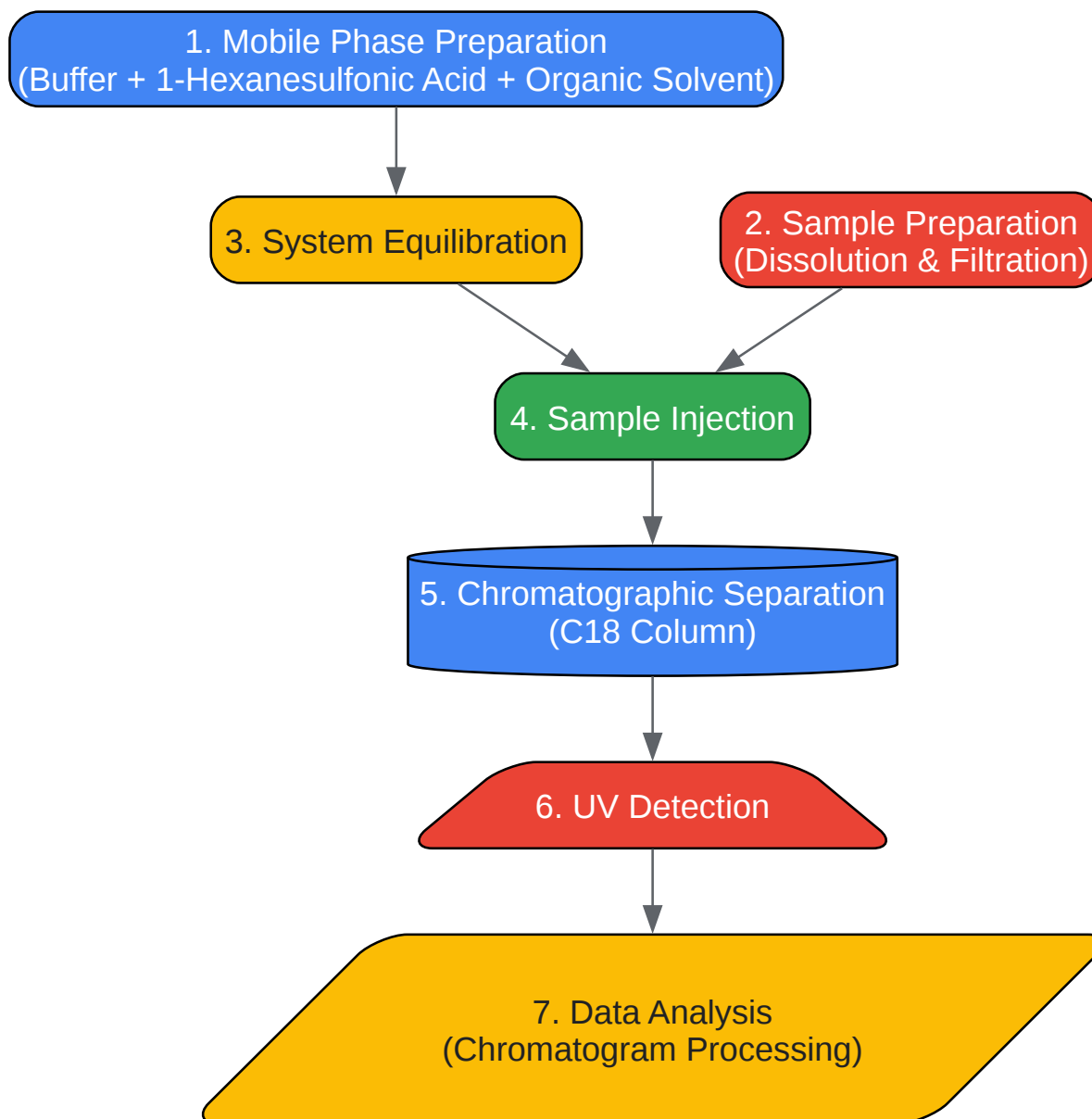


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Caption: Principle of Ion-Pair Formation and Retention.

## Experimental Workflow for HPLC Analysis

This diagram outlines the sequential steps involved in a typical HPLC experiment utilizing **1-Hexanesulfonic acid**.



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## References

- 1. 1-Hexanesulfonic acid, sodium salt | SIELC Technologies [sielc.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. nacalai.com [nacalai.com]
- 4. HPLC Ion Pair Reagents | Fisher Scientific [fishersci.com]
- 5. chromatographyonline.com [chromatographyonline.com]
- 6. 1-己烷磺酸 钠盐 suitable for HPLC, ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. chemijournal.com [chemijournal.com]
- To cite this document: BenchChem. [1-Hexanesulfonic acid molecular weight and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088844#1-hexanesulfonic-acid-molecular-weight-and-chemical-formula]

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